

Introduction: The Architect of Complex Bioconjugates

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Compound of Interest

Compound Name: N3-PEG9-Tos

Cat. No.: B12095500

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In the landscape of modern drug development and chemical biology, the ability to precisely link distinct molecular entities is paramount. Heterobifunctional linkers serve as the molecular architects for constructing complex systems like Antibody-Drug Conjugates (ADCs) and Proteolysis-Targeting Chimeras (PROTACs).^{[1][2]} Among these, **N3-PEG9-Tos** has emerged as a particularly versatile and powerful tool.

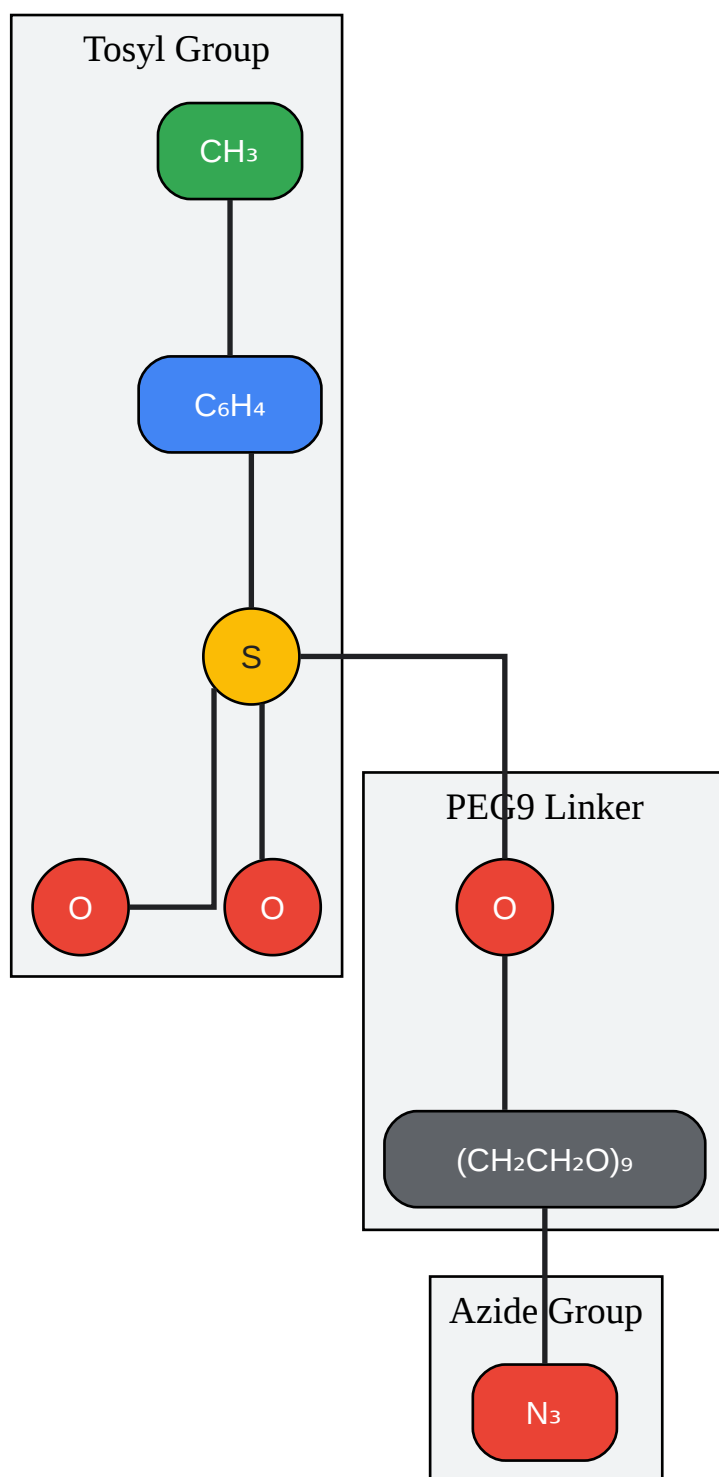
This molecule is a discrete polyethylene glycol (dPEG®) linker, characterized by a nine-unit PEG chain that provides a hydrophilic and flexible spacer.^[3] It is "heterobifunctional" because it possesses two different reactive groups at its termini: an azide (N3) group and a tosyl (Tos) group.^{[4][5]} The azide group is a handle for highly selective "click chemistry" reactions, while the tosyl group is an excellent leaving group for nucleophilic substitution reactions.^{[3][6][7]}

This dual reactivity allows for a controlled, sequential conjugation strategy, enabling researchers to connect two different molecules with high precision and efficiency. The PEG9 spacer itself is not merely a passive connector; it imparts crucial physicochemical properties to the final conjugate, such as enhanced water solubility, improved pharmacokinetics, and reduced immunogenicity.^{[8][9][10]} This guide provides a comprehensive technical overview of the structure, chemical properties, and applications of **N3-PEG9-Tos**, offering field-proven insights and detailed protocols for researchers, scientists, and drug development professionals.

Molecular Architecture and Physicochemical Properties

The structure of **N3-PEG9-Tos** is a strategic combination of three distinct chemical moieties, each with a specific function.

- **Azide (N3) Group:** This functional group is the cornerstone of its utility in click chemistry, a class of reactions known for their high efficiency, specificity, and mild reaction conditions.[\[6\]](#)
[\[11\]](#)
- **PEG9 Spacer:** The nonaethylene glycol core provides a flexible, hydrophilic spacer of a defined length. This is critical for improving the solubility of hydrophobic molecules and for providing optimal spatial separation between the two conjugated partners, which is often necessary for maintaining their biological activity.[\[2\]](#)[\[3\]](#)
- **Tosyl (Tos) Group:** The p-toluenesulfonyl group functions as a highly efficient leaving group.
[\[12\]](#)[\[13\]](#) It activates the terminus of the PEG chain, making it highly susceptible to attack by nucleophiles such as amines and thiols, which are commonly found in biomolecules.[\[14\]](#)[\[15\]](#)



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Chemical structure of **N3-PEG9-Tos**.

Quantitative Data Summary

The table below summarizes the key physicochemical properties of **N3-PEG9-Tos** and its close derivatives.

Property	Value	Reference
Synonyms	Azido-PEG9-Tosylate	
Molecular Formula	C25H43N3O11S	
Molecular Weight	593.68 g/mol	
Appearance	Liquid or solid	[16]
Purity	Typically ≥95%	[16]
Storage	2-8°C or -20°C, sealed, away from moisture	[16][17]

The Chemistry of N3-PEG9-Tos: A Dual-Action Linker

The power of **N3-PEG9-Tos** lies in the orthogonal reactivity of its two terminal groups, allowing for a two-step, highly controlled conjugation process.

The Tosyl Group: A Gateway for Nucleophilic Conjugation

The tosylate group is an exceptional leaving group due to the high stability of the resulting tosylate anion, which is stabilized by resonance across the sulfonyl group.[12] This property makes the terminal carbon of the PEG chain highly electrophilic and susceptible to nucleophilic attack. This reaction almost invariably proceeds via an S_N2 (Substitution, Nucleophilic, Bimolecular) mechanism.[12][16]

Common nucleophiles in a biological context include the primary amines of lysine residues and the N-terminus of proteins, as well as the thiol groups of cysteine residues.[3] The reaction is typically performed in a pH range of 8.0 to 9.5 for amines.[14][18]

Nucleophilic substitution (S_N2) reaction.

The Azido Group: Precision via Click Chemistry

After the first conjugation via the tosyl group, the azide terminus remains available for a subsequent, highly specific reaction. The azide group is a key component in "click chemistry," most notably the azide-alkyne cycloaddition.^{[5][19]} This reaction joins an azide with an alkyne to form a stable triazole ring.^[5]

There are two primary forms of this reaction:

- **Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC):** This is a highly efficient and popular method, though the copper catalyst can be toxic to living cells, making it ideal for in vitro applications.^[20]
- **Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC):** This "copper-free" click chemistry uses a strained cyclooctyne (e.g., DBCO or BCN) that reacts readily with azides without the need for a catalyst.^{[6][20]} This makes it suitable for use in living systems.^[20]

The high selectivity of the azide-alkyne reaction ensures that the second molecule attaches only at the intended site, with minimal side reactions.^[6]

Azide-Alkyne cycloaddition (Click Chemistry).

Applications in Drug Development and Bioconjugation

The sequential conjugation capability of **N3-PEG9-Tos** makes it an invaluable linker for building sophisticated therapeutic constructs.

Antibody-Drug Conjugates (ADCs)

ADCs are a class of targeted therapies that use a monoclonal antibody to deliver a potent cytotoxic drug specifically to cancer cells.^{[10][20]} The linker is a critical component influencing the ADC's stability, efficacy, and safety profile.^[21] **N3-PEG9-Tos** can be used to connect the antibody to the drug payload. The PEG9 chain enhances the hydrophilicity of the ADC, which is particularly important when using hydrophobic payloads, as it helps to prevent aggregation and improve the overall pharmacokinetic profile.^{[21][22]}

Proteolysis Targeting Chimeras (PROTACs)

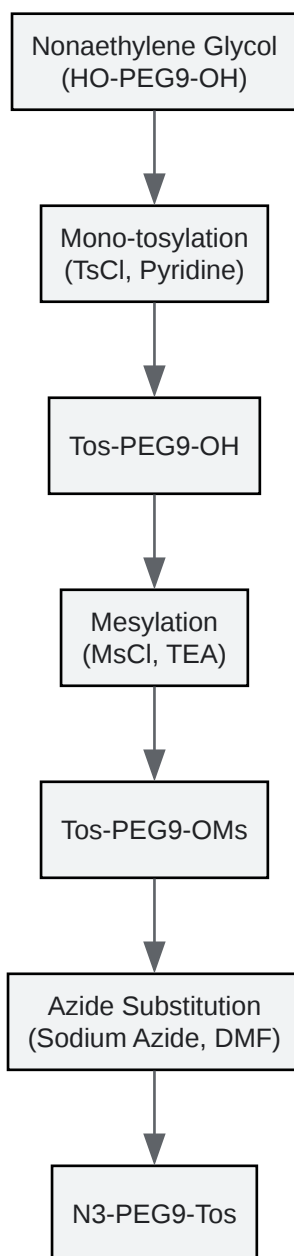
PROTACs are bifunctional molecules that recruit a specific E3 ubiquitin ligase to a target protein, leading to the target's ubiquitination and subsequent degradation by the proteasome. [1][23] A PROTAC consists of a ligand for the target protein and a ligand for an E3 ligase, joined by a linker. [2][24] The length and flexibility of the linker are crucial for allowing the two ligands to bind their respective proteins simultaneously to form a productive ternary complex. [2] The nine-unit PEG chain of **N3-PEG9-Tos** provides the necessary length and flexibility for this purpose, making it a common choice for PROTAC synthesis. [2][16]

Experimental Protocols and Characterization

The successful application of **N3-PEG9-Tos** requires robust synthetic and analytical methodologies.

Synthesis of N3-PEG9-Tos

A common route to synthesize heterobifunctional **N3-PEG9-Tos** starts from nonaethylene glycol (HO-PEG9-OH). The process involves selective mono-tosylation of one hydroxyl group, followed by conversion of the remaining hydroxyl group to an azide.



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Synthetic workflow for **N3-PEG9-Tos**.

Protocol Outline: Synthesis of **N3-PEG9-Tos**

- Mono-tosylation: Dissolve nonaethylene glycol (1 equivalent) in anhydrous dichloromethane (DCM) under an inert atmosphere.[16] Cool to 0°C and slowly add a solution of p-toluenesulfonyl chloride (TsCl, 0.9 equivalents to favor mono-tosylation) in anhydrous

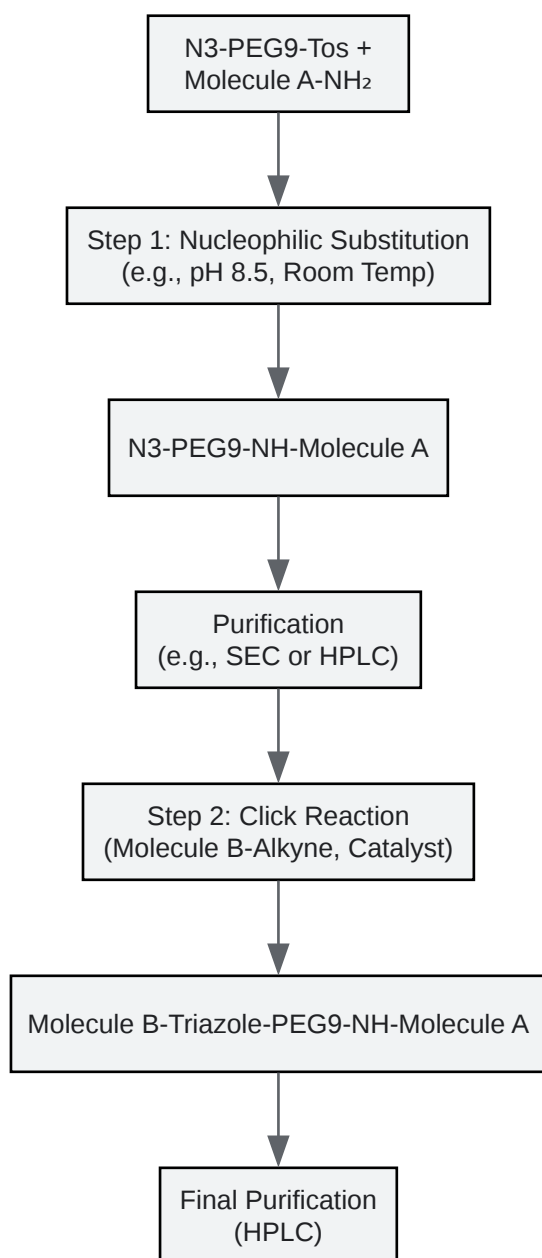
pyridine.[16] Allow the reaction to warm to room temperature and stir for 12-16 hours.[16]

Purify the crude product (Tos-PEG9-OH) by silica gel column chromatography.[16]

- **Activation of Hydroxyl Group:** The remaining hydroxyl group of Tos-PEG9-OH is activated to create a better leaving group, for example, by converting it to a mesylate (OMs) using mesyl chloride (MsCl) and a base like triethylamine (TEA).[15]
- **Azide Substitution:** The activated intermediate (e.g., Tos-PEG9-OMs) is then reacted with an azide source, such as sodium azide (NaN₃), in a solvent like DMF to displace the leaving group and form the final **N3-PEG9-Tos** product.[7][25] The product is then purified, typically by HPLC.[16]

General Protocol for Sequential Bioconjugation

This protocol outlines the two-step process to conjugate Molecule A (containing a nucleophile) and Molecule B (containing an alkyne) using **N3-PEG9-Tos**.



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Sequential bioconjugation workflow.

Protocol Steps:

- Conjugation of Molecule A (via Tosyl group):
 - Dissolve the nucleophile-containing molecule (e.g., a protein at 1-10 mg/mL) in an appropriate buffer (e.g., PBS, pH 8.0-8.5).[1][21]

- Add a 10- to 20-fold molar excess of **N3-PEG9-Tos** dissolved in a compatible organic solvent like DMSO.[21]
- Incubate the reaction at room temperature for 2-4 hours or at 4°C overnight.[21]
- Purify the resulting conjugate (N3-PEG9-Molecule A) using a suitable method like Size Exclusion Chromatography (SEC) to remove excess linker.[21]
- Conjugation of Molecule B (via Azide group):
 - To the purified N3-PEG9-Molecule A, add the alkyne-functionalized Molecule B.
 - If using CuAAC, add the copper(I) catalyst and a ligand (e.g., TBTA). If using SPAAC, no catalyst is needed.
 - Incubate the reaction until completion, monitoring by HPLC or LC-MS.
 - Purify the final bioconjugate by HPLC to remove unreacted components.[16]

Characterization Methods

Proper characterization is essential to confirm the structure and purity of **N3-PEG9-Tos** and its conjugates. High-resolution tools are required for this analysis.[26]

Technique	Purpose	Expected Observations for N3-PEG9-Tos
¹ H NMR Spectroscopy	Structural confirmation and purity assessment	Tosyl group: Two doublets in the aromatic region (7.3-7.9 ppm) and a methyl singlet (~2.4 ppm).[16] PEG backbone: A complex multiplet around 3.6 ppm.[16][27] Methylene protons adjacent to tosyl: A triplet around 4.1-4.2 ppm.[16] Methylene protons adjacent to azide: A triplet around 3.4 ppm.
¹³ C NMR Spectroscopy	Structural confirmation	Provides detailed information on the carbon skeleton, confirming the presence of the tosyl, PEG, and azide-adjacent carbons.[28][29]
Mass Spectrometry (ESI-MS)	Molecular weight confirmation	The spectrum will show a peak corresponding to the molecular weight of the molecule, often adducted with ions like Na ⁺ or K ⁺ . [16] This is critical for confirming successful conjugation at each step.
HPLC	Purity assessment and purification	A single, sharp peak on an appropriate column (e.g., reverse-phase C18) indicates high purity.[16] It is also used to monitor reaction progress and to purify intermediates and the final product.[30]

Conclusion

N3-PEG9-Tos stands as a testament to the power of rational linker design in modern chemical biology and drug development. Its heterobifunctional nature, which combines the robust reactivity of a tosyl group with the high specificity of an azide group, provides a reliable platform for the sequential assembly of complex biomolecular architectures.^{[1][4]} The integral PEG9 spacer further enhances the properties of the final conjugate by improving solubility and pharmacokinetic profiles.^{[8][31]} For researchers developing next-generation therapeutics like ADCs and PROTACs, a thorough understanding of the chemical properties and experimental nuances of **N3-PEG9-Tos** is not just beneficial—it is essential for success.

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